

A Comparative Guide to Abscisic Aldehyde Metabolism in Diverse Plant Species

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Compound of Interest

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Abscisic aldehyde, a pivotal intermediate in the biosynthesis of the phytohormone abscisic acid (ABA), plays a crucial role in plant development and stress responses. The metabolic processing of this aldehyde is a key regulatory point in ABA-mediated signaling pathways. Understanding the nuances of abscisic aldehyde metabolism across different plant species is essential for developing strategies to enhance crop resilience and for the targeted design of agrochemicals. This guide provides a comparative overview of abscisic aldehyde metabolism, supported by experimental data and detailed protocols.

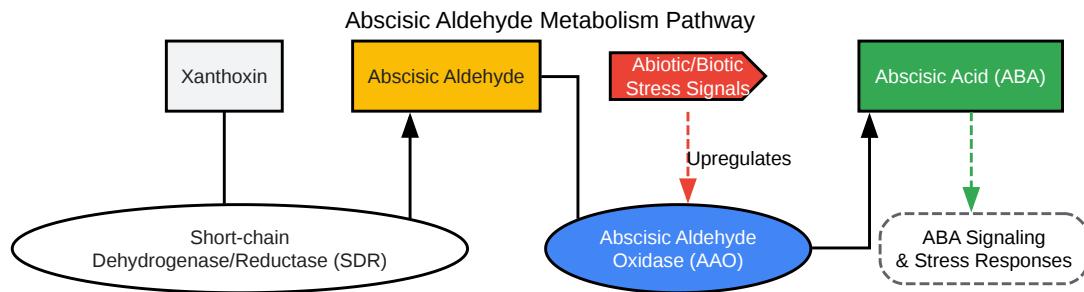
Quantitative Comparison of Abscisic Aldehyde Metabolism

The conversion of abscisic aldehyde to ABA is primarily catalyzed by the enzyme abscisic aldehyde oxidase (AAO). The efficiency of this conversion can vary between plant species and even between different tissues within the same plant. Below is a summary of key quantitative parameters related to abscisic aldehyde metabolism in representative plant species.

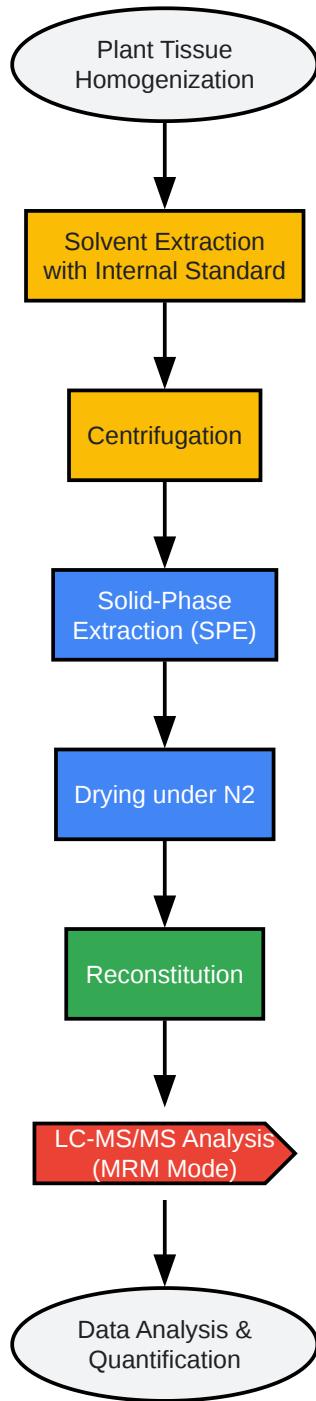
Parameter	Arabidopsis thaliana (Dicot Model)	Malus domestica (Woody Dicot)	Oryza sativa (Monocot Crop)	Zea mays (Monocot Crop)
Enzyme	Aldehyde Oxidase 3 (AAO3)	Aldehyde Oxidase	Aldehyde Oxidase 3 (OsAO3)	Aldehyde Oxidase (AO)
K_m for Abscisic Aldehyde (μM)	0.51[1]	Data not available	Data not available	Data not available
Endogenous Abscisic Aldehyde Level (ng/g FW)	Data not available	~1.0 (in fruits and leaves)	Data not available	Data not available
Key Findings	AAO3 is the primary enzyme for abscisic aldehyde oxidation in leaves and seeds.[2]	Abscisic aldehyde is a confirmed precursor to ABA.	The OsAO3 gene is a homolog of Arabidopsis AAO3 and is involved in ABA biosynthesis, regulating growth and drought tolerance.[3]	Aldehyde oxidase activity in ear leaf and grain correlates with ABA concentrations, suggesting its role in ABA biosynthesis.[1]

Signaling and Metabolic Pathways

The final step of ABA biosynthesis, the oxidation of abscisic aldehyde to abscisic acid, is a critical regulatory point. This seemingly simple conversion is integrated into a complex network of hormonal and stress-related signals.



LC-MS/MS Workflow for Abscisic Aldehyde Quantification

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- 2. Measurement of Plant Hormones by Liquid Chromatography–Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]
- 3. The rice aldehyde oxidase OsAO3 gene regulates plant growth, grain yield, and drought tolerance by participating in ABA biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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